

# A Comprehensive Technical Guide to 4-Ethyl-2methoxyphenol-d3

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d3

Cat. No.: B15136324

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This technical guide provides an in-depth overview of **4-Ethyl-2-methoxyphenol-d3**, a deuterated form of 4-ethylguaiacol. The document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical identity, properties, and relevant experimental procedures.

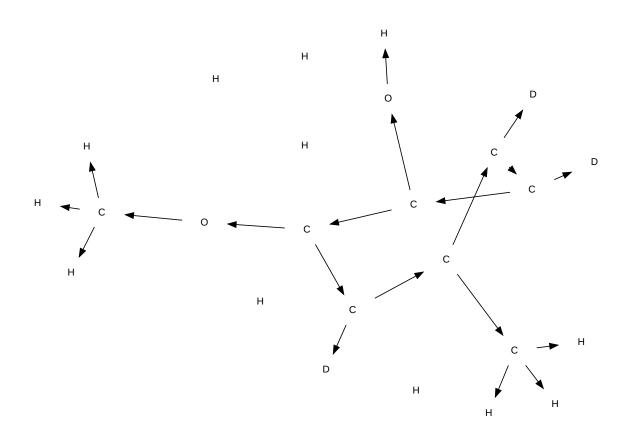
### **Chemical Structure and IUPAC Name**

**4-Ethyl-2-methoxyphenol-d3** is a stable isotope-labeled version of 4-Ethyl-2-methoxyphenol, where three hydrogen atoms on the benzene ring have been replaced by deuterium. This labeling is particularly useful in mass spectrometry-based applications for quantitative analysis, where it serves as an internal standard.

- IUPAC Name: 2,3,5-trideuterio-4-ethyl-6-methoxyphenol[1]
- Synonyms: 4-Ethylguaiacol-d3
- Chemical Formula: C<sub>9</sub>H<sub>9</sub>D<sub>3</sub>O<sub>2</sub>
- Canonical SMILES: CCC1=CC(=C(C=C1)O)OC
- Isomeric SMILES: [2H]C1=C(C(=C(C(=C1CC)[2H])OC)O)[2H][1]

Chemical Structure:





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Caption: Chemical structure of 4-Ethyl-2-methoxyphenol-d3.

## **Physicochemical and Spectroscopic Data**

The following tables summarize the key physicochemical properties of **4-Ethyl-2-methoxyphenol-d3** and its non-deuterated analogue.



Table 1: General Properties

Property	Value	Reference
Molecular Weight	155.21 g/mol	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> D <sub>3</sub> O <sub>2</sub>	[2]
Appearance	Clear to light yellow liquid	[1]
Odor	Warm, sweet, spicy, medicinal	[1][3]

Table 2: Properties of 4-Ethyl-2-methoxyphenol (Non-deuterated)

Property	Value	Reference
Molecular Weight	152.19 g/mol	[1][4][5]
Melting Point	15 °C	[3][6]
Boiling Point	234-236 °C	[3][6]
Density	1.063 g/mL at 25 °C	[3]
Water Solubility (Predicted)	2.41 g/L	[7]
logP (Predicted)	2.36 - 2.47	[7]

### **Experimental Protocols**

While specific synthesis protocols for isotopically labeled compounds are often proprietary, the synthesis of the parent compound, 4-Ethyl-2-methoxyphenol, provides a foundational understanding. A detailed purification method applicable to the parent compound is also presented.

A reported synthesis method for 4-Ethyl-2-methoxyphenol involves the following steps:

- Heating ortho-dichloro ethylphenol with Ethyl benzyl disulfonic acid and an aqueous alkali solution at 180-200°C.[3]
- Subsequent single methylation of the resulting intermediate.[3]



Note: This is a general description, and specific reaction conditions, stoichiometry, and purification procedures would need to be optimized.

A novel purification method has been developed based on the complexation reaction between 4-Ethyl-2-methoxyphenol (EMP) and calcium ions (Ca<sup>2+</sup>).[8] This method has been shown to achieve a purity of up to 99.60%.[8][9]

#### Materials:

- Crude 4-Ethyl-2-methoxyphenol (EMP)
- Calcium hydroxide (Ca(OH)<sub>2</sub>)
- Deionized water
- Three-necked flask
- · Microperistaltic pump
- Magnetic stirrer

#### Protocol:

- Dissolve 4 mmol of Ca(OH)<sub>2</sub> in 200 mL of deionized water in a three-necked flask.[8]
- Slowly add 3.04 g (20 mmol) of 98% pure EMP to the flask at a rate of 0.8 mmol/min using a microperistaltic pump, while stirring at 750 rpm.[8]
- Observe the formation of a white flocculent solid as the EMP is added.[8]
- The reaction proceeds through three stages: neutralization, a mixed reaction phase (neutralization and coordination), and a final coordination reaction, forming a complex with a phenol-calcium ratio of 4:1.[8][9]
- The resulting complex can then be decomposed to release the high-purity EMP.[8]

## **Biological Pathways and Reactions**



4-Ethyl-2-methoxyphenol is known to undergo metabolic reactions in biological systems. One such reaction is sulfation.

In a biological context, 4-Ethyl-2-methoxyphenol can be converted into its sulfated derivative through the action of sulfotransferase enzymes.[1] This reaction utilizes 3'-phospho-5'-adenylyl sulfate (PAPS) as the sulfonate donor, resulting in the formation of 4-ethyl-2-methoxyphenyl oxidanesulfonic acid.[1]



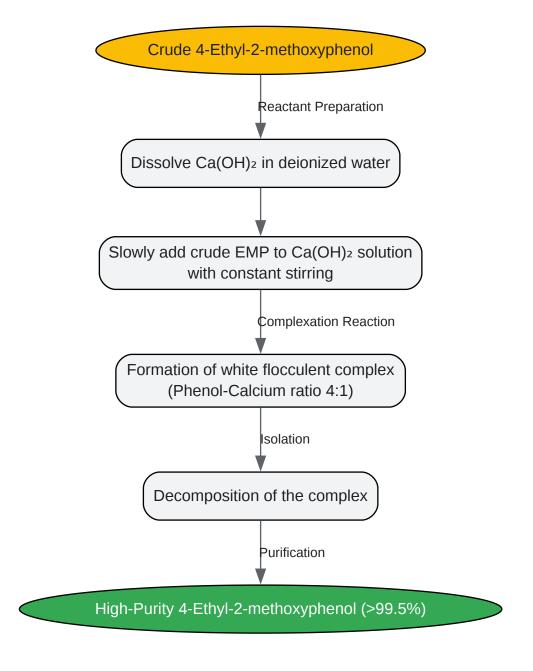
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Caption: Sulfation of 4-Ethyl-2-methoxyphenol by sulfotransferase.

### **Appendices**

The following DOT script was used to generate a diagram of the purification workflow for 4-Ethyl-2-methoxyphenol.





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Caption: Workflow for the purification of 4-Ethyl-2-methoxyphenol.

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